

Ethyl 2-nitrobenzoate safety data sheet (SDS) information

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Compound of Interest

Compound Name: Ethyl 2-nitrobenzoate

Cat. No.: B1362548

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An In-depth Technical Guide to the Safety of Ethyl 2-nitrobenzoate

This guide provides a comprehensive overview of the safety information for **Ethyl 2-nitrobenzoate** (CAS No. 610-34-4), compiled from Safety Data Sheets (SDS). It is intended for researchers, scientists, and professionals in drug development who handle this chemical. This document summarizes key quantitative data, outlines safety procedures, and provides visual workflows for emergency response.

Chemical Identification and Physical Properties

Ethyl 2-nitrobenzoate is a solid or low-melting solid organic compound.^[1] Its primary use is in laboratory chemical applications.^{[1][2]} It is not intended for use in food, drugs, pesticides, or biocidal products.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₄	[2][3][4]
Molecular Weight	195.17 g/mol (or 195.18)	[2][3]
Physical State	Solid, Low melting solid	[1][2]
Appearance	No information available	[1]
Odor	No information available	[1][2]
Melting Point/Range	26 - 30 °C / 78.8 - 86 °F	[1][2]
Boiling Point/Range	172 - 174 °C / 341.6 - 345.2 °F	[1]
Flash Point	No information available	[1][2]
Solubility	No information available	[1][2]
Vapor Pressure	No data available	[2]
Vapor Density	Not applicable (Solid)	[2]
Specific Gravity	No data available	[2]
Autoignition Temperature	No data available	[2]
Decomposition Temperature	No data available	[2]

Hazard Identification and Classification

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), this chemical is not considered hazardous.[1] No hazard pictograms, signal words, or precautionary statements are required.

Toxicological Information

The toxicological properties of **Ethyl 2-nitrobenzoate** have not been fully investigated.[1] The available data is summarized below.

Table 2: Toxicological Data Summary

Effect	Result
Acute Toxicity (Oral, Dermal, Inhalation)	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available; not a known carcinogen
Reproductive Toxicity	No data available
STOT-Single Exposure	No data available
STOT-Repeated Exposure	No data available
Aspiration Hazard	Not applicable (Solid)

Experimental Protocols

Safety Data Sheets are regulatory summary documents and, as such, do not contain detailed experimental methodologies for the data they cite. For instance, while toxicological or ecological data may be presented, the specific protocols—including animal models, dosing regimens, analytical techniques, and statistical methods—are not included. Researchers requiring this level of detail must consult primary scientific literature and toxicological studies, which are generally not referenced within the SDS.

Handling, Storage, and Personal Protection

Proper handling and storage are crucial to ensure safety in a laboratory setting.

Handling:

- Avoid contact with skin, eyes, or clothing.[\[1\]](#)[\[2\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)[\[2\]](#)

- Prevent the formation of dust.[1][2]
- Ensure adequate ventilation.[1]
- Wash hands thoroughly after handling and before breaks.[2]
- Do not eat, drink, or smoke when using this product.[2]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Store away from incompatible materials such as strong oxidizing agents.[1]

Table 3: Exposure Controls and Personal Protective Equipment (PPE)

Control Parameter	Recommendation
Engineering Controls	None required under normal use conditions. Ensure adequate ventilation.[1][2]
Eye/Face Protection	Wear safety glasses with side shields or goggles (compliant with OSHA's 29 CFR 1910.133 or European Standard EN166).[1][2]
Hand Protection	Wear appropriate protective gloves. Inspect gloves before use and observe permeability and breakthrough time information from the supplier. [2]
Skin and Body Protection	Wear appropriate protective clothing, such as long-sleeved clothing, to prevent skin exposure. [1][2]
Respiratory Protection	No protective equipment is needed under normal use conditions.[2]

Emergency Procedures

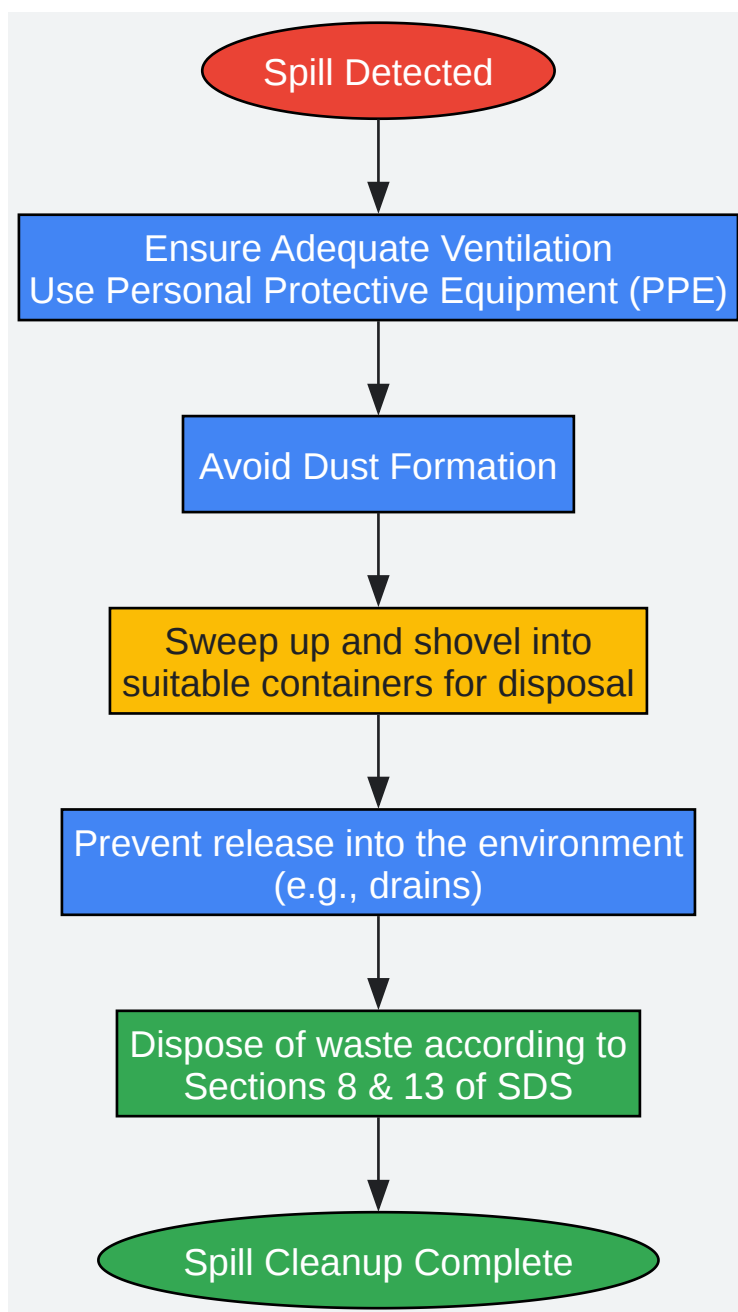
In the event of an emergency, follow the established protocols for first aid and accidental release.

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Seek medical attention if symptoms occur.[\[1\]](#)
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[1\]](#)

Accidental Release Measures

The following workflow outlines the recommended procedure for handling a spill of **Ethyl 2-nitrobenzoate**.



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Caption: Workflow for handling an accidental release of **Ethyl 2-nitrobenzoate**.

Stability and Reactivity

- Reactivity: No hazardous reactions are known under normal processing.[2]
- Chemical Stability: The product is stable under normal conditions.[1]

- Conditions to Avoid: Incompatible products.[1]
- Incompatible Materials: Strong oxidizing agents.[1]
- Hazardous Decomposition Products: None under normal use conditions.[2]
- Hazardous Polymerization: Hazardous polymerization does not occur.[1][2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, or carbon dioxide.[5]
- Specific Hazards: No information available.
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][5]

Regulatory Information

Ethyl 2-nitrobenzoate is not listed under several major US federal regulations, including CERCLA, SARA 313, the Clean Water Act, and the Clean Air Act.[1] It is also not listed as a Proposition 65 chemical in California.[1] No occupational exposure limits have been established by region-specific regulatory bodies.[2]

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